

Essential Safety and Logistics for Handling (2-Chloroethyl)benzene

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Compound of Interest

Compound Name: (2-Chloroethyl)benzene

Cat. No.: B074947

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(2-Chloroethyl)benzene, also known as Phenethyl chloride, is a combustible liquid that can cause skin, eye, and respiratory irritation.^{[1][2][3]} Adherence to strict safety protocols is crucial to mitigate risks to laboratory personnel and the environment. This guide provides comprehensive, step-by-step procedures for the safe handling, storage, and disposal of this chemical.

Hazard Summary

Hazard Statement	GHS Classification
Combustible liquid	Flammable liquids (Category 4) ^{[2][4]}
Causes skin irritation	Skin corrosion/irritation (Category 2) ^{[2][4]}
Causes serious eye irritation	Serious eye damage/eye irritation (Category 2/2A) ^{[2][4]}
May cause respiratory irritation	Specific target organ toxicity (single exposure) (Category 3), Respiratory system ^[2]
Harmful to aquatic life with long lasting effects	Hazardous to the aquatic environment, long-term hazard (Category 3) ^{[4][5]}

Operational Plan: Safe Handling and Storage

All handling of **(2-Chloroethyl)benzene** should occur within a well-ventilated area or a chemical fume hood.^{[1][6]}

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **(2-Chloroethyl)benzene**.[\[6\]](#)

PPE Category	Specification
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1] [2] A face shield may be required for tasks with a high splash risk. [7]
Skin Protection	Chemical-resistant gloves (e.g., disposable nitrile gloves for short-term protection) and a lab coat must be worn. [6] [7] For prolonged contact, consult the glove manufacturer's resistance guide. [7] Wear appropriate protective clothing to prevent skin exposure. [1] [2]
Respiratory Protection	A respirator is not typically required under normal use conditions with adequate ventilation. [2] However, if workplace conditions warrant a respirator's use, a program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed. [1]

Handling Procedures

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[\[2\]](#) Wash hands thoroughly after handling.[\[2\]](#)
- Dispensing: Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[2\]](#)[\[3\]](#) Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)
- Incompatibilities: Keep away from strong oxidizing agents and strong bases.[\[1\]](#)[\[2\]](#)

- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.[1][2] No smoking is permitted in the handling area.[2]

Storage

Store **(2-Chloroethyl)benzene** in a tightly closed container in a cool, dry, and well-ventilated area.[1][2] Keep it away from sources of ignition and incompatible substances.[1]

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air.[1] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[1] Seek immediate medical attention.[1][2][3]
Skin Contact	Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[1] Get medical attention if irritation occurs.[2] Wash clothing before reuse.[1][2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][2] Seek immediate medical attention.[1][2][3]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[1] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[1]

Spill Response

- Evacuate: Evacuate unnecessary personnel from the area.

- Ventilate: Ensure the area is well-ventilated.
- Contain: Absorb the spill with an inert material, such as dry sand or earth.[[1](#)][[6](#)]
- Collect: Use a spark-proof tool to collect the absorbed material and place it into a designated chemical waste container.[[1](#)]
- Clean: Clean the spill area thoroughly.
- PPE: Use appropriate personal protective equipment during the cleanup process.[[1](#)]

Disposal Plan

(2-Chloroethyl)benzene waste is classified as hazardous and must be disposed of accordingly.[[3](#)][[6](#)]

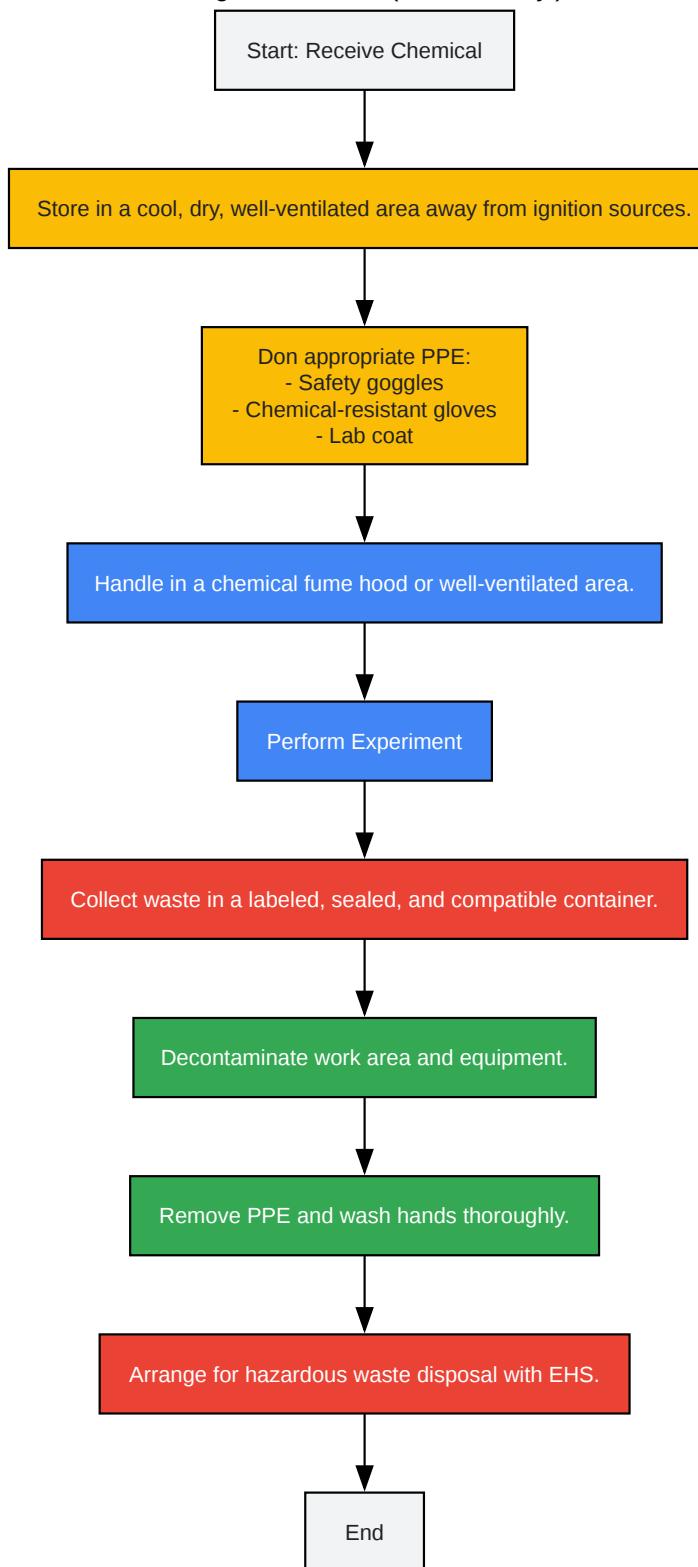
- Waste Identification: Clearly label a dedicated, chemically resistant, and sealable container for **(2-Chloroethyl)benzene** waste.[[6](#)] The label should include the full chemical name and associated hazards.[[6](#)]
- Segregation: Do not mix this waste with other chemical waste streams unless explicitly permitted by your institution's hazardous waste management guidelines.[[6](#)]
- Storage of Waste: Store the sealed waste container in a cool, dry, and well-ventilated area, away from sources of ignition.[[6](#)]
- Arranging for Disposal: Contact your institution's Environmental Health and Safety (EHS) department or a licensed professional waste disposal company to arrange for pickup and disposal.[[6](#)]
- Recommended Disposal Method: The preferred method for the disposal of chlorinated benzenes is high-temperature incineration in a licensed hazardous waste incinerator.[[6](#)]

Quantitative Data Summary

Property	Value
CAS Number	622-24-2 [2] [3]
Molecular Formula	C8H9Cl [3]
Molecular Weight	140.61 g/mol
Appearance	Colorless to light yellow clear liquid [5]
Boiling Point	198.2°C at 760 mmHg [4]
Flash Point	64°C (147.2°F) - closed cup
Density	1.069 g/mL at 25°C
Storage Class	10 - Combustible liquids

Workflow for Safe Handling of (2-Chloroethyl)benzene

Safe Handling Workflow for (2-Chloroethyl)benzene

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Caption: Workflow for the safe handling of **(2-Chloroethyl)benzene** from receipt to disposal.

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